

An In-depth Technical Guide to Methyl Isoindoline-5-carboxylate

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Compound of Interest

Compound Name: *Methyl isoindoline-5-carboxylate*

Cat. No.: B1341999

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **methyl isoindoline-5-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of specific experimental data for this exact molecule in publicly accessible literature, this guide leverages data and protocols for closely related isoindoline and indoline derivatives to provide a foundational understanding of its potential properties and applications. The isoindoline scaffold is a key feature in a number of biologically active compounds, exhibiting a range of activities including anticancer, anti-inflammatory, and antiviral effects. This document outlines the core chemical information for **methyl isoindoline-5-carboxylate**, details relevant experimental protocols for assessing biological activity, and presents potential mechanisms of action through signaling pathway diagrams. All quantitative data is summarized in structured tables, and experimental workflows are visualized to aid in research and development.

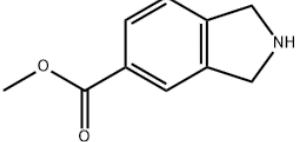
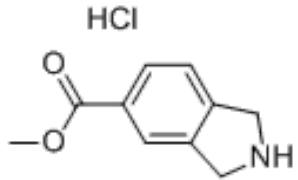
Core Compound Information

Methyl isoindoline-5-carboxylate is a derivative of isoindoline, a bicyclic heterocyclic organic compound. It is available for research purposes from various chemical suppliers. Two common forms are the free base and the hydrochloride salt.

Chemical Structure and Properties

The chemical structure of **methyl isoindoline-5-carboxylate** consists of a fused benzene and pyrrolidine ring system, with a methyl ester group at the 5-position.

Table 1: Chemical Identification of **Methyl Isoindoline-5-carboxylate** and its Hydrochloride Salt

Identifier	Methyl Isoindoline-5-carboxylate	Methyl Isoindoline-5-carboxylate Hydrochloride
CAS Number	742666-57-5[1]	127168-93-8
Molecular Formula	C ₁₀ H ₁₁ NO ₂	C ₁₀ H ₁₂ CINO ₂
Molecular Weight	177.20 g/mol	213.66 g/mol
Chemical Structure		
		

Note: Structures are illustrative and sourced from publicly available chemical databases.

Spectral Data

While specific spectral data for **methyl isoindoline-5-carboxylate** is not readily available in the searched literature, researchers can anticipate characteristic signals in NMR and IR spectroscopy based on its structure.

Table 2: Predicted Spectroscopic Features for **Methyl Isoindoline-5-carboxylate**

Spectroscopy	Predicted Features
¹ H NMR	Aromatic protons on the benzene ring, singlets for the two CH ₂ groups of the isoindoline core, and a singlet for the methyl ester group.
¹³ C NMR	Signals corresponding to the aromatic carbons, the two aliphatic carbons of the isoindoline core, the ester carbonyl carbon, and the methyl carbon.
IR Spectroscopy	Characteristic peaks for C=O stretching of the ester, C-N stretching, and C-H stretching of aromatic and aliphatic groups.
Mass Spectrometry	A molecular ion peak corresponding to the compound's molecular weight.

Synthesis of Isoindoline Derivatives

A general method for the synthesis of the closely related methyl indoline-5-carboxylate involves the reduction of methyl indole-5-carboxylate. This suggests a potential synthetic route for **methyl isoindoline-5-carboxylate** could start from a corresponding isoindole precursor.

Example Synthetic Protocol: Synthesis of Methyl Indoline-5-carboxylate

The following protocol describes the synthesis of methyl indoline-5-carboxylate from methyl indole-5-carboxylate and can serve as a reference for the synthesis of similar compounds.

Materials:

- 1H-indole-5-carboxylic acid methyl ester (1 g, 5.71 mmol)
- Acetic acid (10 mL)
- Sodium cyanoborohydride (1.08 g, 17.18 mmol)
- Ethyl acetate

- Saturated sodium bicarbonate solution
- Saturated saline solution
- Anhydrous sodium sulfate

Procedure:

- Dissolve 1H-indole-5-carboxylic acid methyl ester in acetic acid in a flask and cool to 0 °C.
- Slowly add sodium cyanoborohydride to the solution over 5 minutes.
- Stir the reaction mixture at room temperature for 1 hour.
- Quench the reaction by adding water (3 mL).
- Remove the solvent under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with saturated sodium bicarbonate solution.
- Extract the aqueous phase with ethyl acetate.
- Combine the organic phases, wash with saturated saline, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography to obtain methyl indoline-5-carboxylate.^[2]

Biological Activity and Potential Applications

The isoindoline core is present in numerous compounds with a wide range of biological activities, making **methyl isoindoline-5-carboxylate** a molecule of interest for drug discovery.
^[3]

Anticancer Potential

Many isoindoline derivatives have been investigated for their anticancer properties. Their mechanisms of action often involve the modulation of key signaling pathways involved in cell proliferation, survival, and apoptosis.^[4] Indole derivatives, a related class of compounds, have been shown to target the Ras-related signaling pathway, which is frequently dysregulated in cancer.^[5]

Anti-inflammatory Activity

Isoindoline-containing compounds have also demonstrated anti-inflammatory effects.^[3] The anti-inflammatory properties of novel compounds can be assessed through in vitro assays that measure the inhibition of protein denaturation, a hallmark of inflammation.

Experimental Protocols

The following are generalized protocols for the initial screening of a novel isoindoline derivative, such as **methyl isoindoline-5-carboxylate**, for cytotoxic and anti-inflammatory activities.

Cytotoxicity Screening: MTT Assay

This protocol is used to determine the concentration at which a compound is toxic to cells, which is crucial for planning further experiments.

Table 3: MTT Assay Protocol

Step	Procedure
1. Cell Seeding	Seed cells (e.g., a cancer cell line) in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours.
2. Compound Treatment	Treat the cells with various concentrations of the test compound (e.g., methyl isoindoline-5-carboxylate) and a vehicle control (e.g., DMSO) for 24, 48, or 72 hours.
3. MTT Addition	Add MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
4. Formazan Solubilization	Aspirate the medium and add DMSO to each well to dissolve the formazan crystals.
5. Data Acquisition	Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
6. Analysis	Calculate the percentage of cell viability for each concentration relative to the vehicle control and determine the IC ₅₀ value. [6] [7] [8] [9]

In Vitro Anti-inflammatory Screening: Protein Denaturation Assay

This assay assesses the ability of a compound to inhibit protein denaturation, a common feature of inflammation.

Table 4: Protein Denaturation Assay Protocol

Step	Procedure
1. Preparation	Prepare a 1% aqueous solution of bovine serum albumin (BSA) and solutions of the test compound at various concentrations.
2. Reaction Mixture	In a reaction tube, mix the test compound solution with the BSA solution. Use a standard anti-inflammatory drug (e.g., diclofenac sodium) as a positive control.
3. Incubation	Incubate the mixtures at 37°C for 20 minutes.
4. Denaturation	Induce denaturation by heating the mixtures at 72°C for 5 minutes.
5. Data Acquisition	After cooling, measure the absorbance of the solutions at 660 nm using a spectrophotometer.
6. Analysis	Calculate the percentage inhibition of protein denaturation for each concentration relative to the control. [10] [11] [12]

Visualized Workflows and Pathways

Experimental Workflow for Compound Screening

The following diagram illustrates a typical workflow for screening a novel compound for biological activity, from initial in vitro assays to more detailed mechanistic studies.

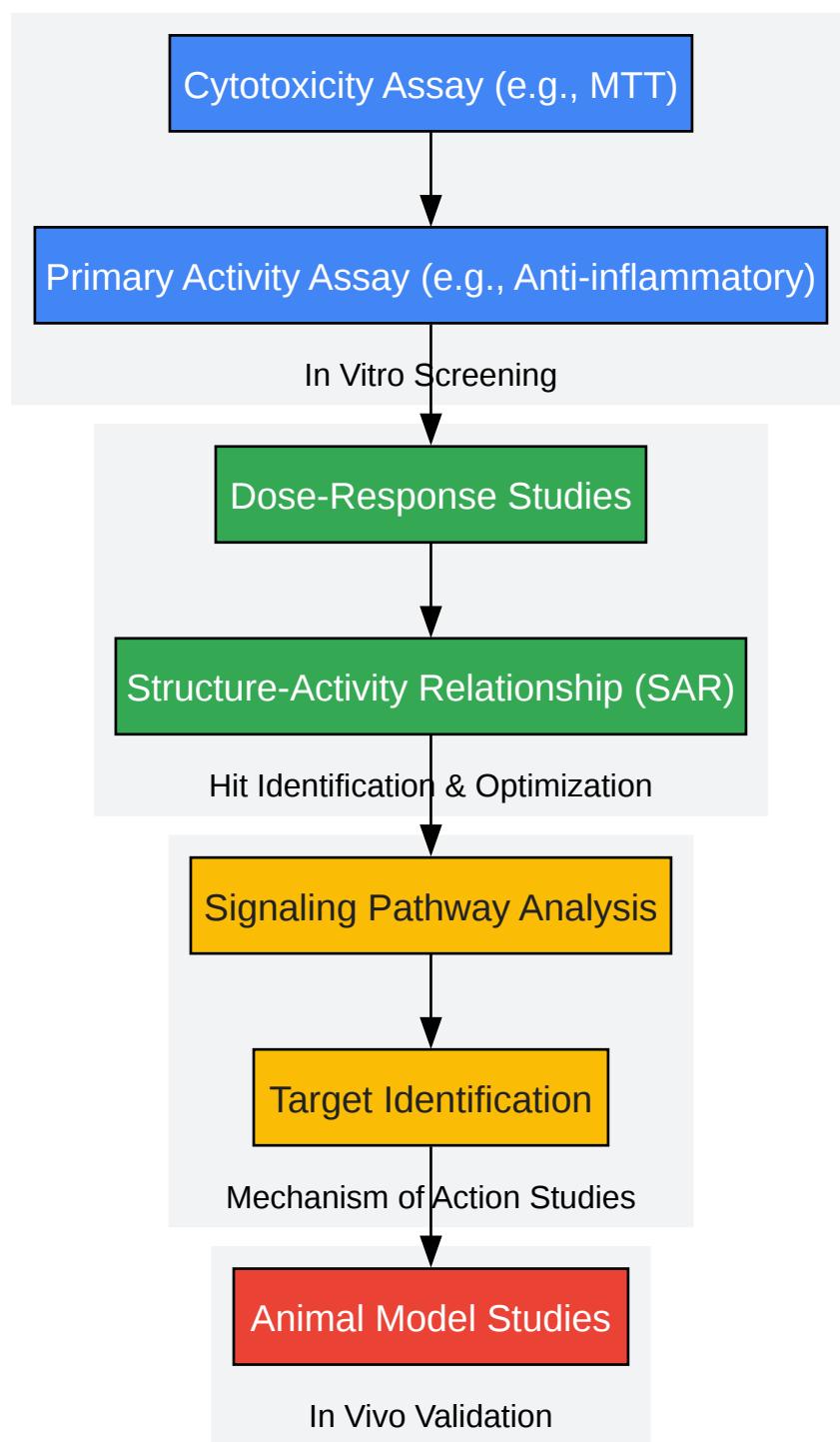


Figure 1: General Experimental Workflow for Biological Activity Screening

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Caption: A generalized workflow for the screening and development of a novel bioactive compound.

Hypothetical Signaling Pathway for Anticancer Activity

The diagram below illustrates a plausible signaling pathway through which an isoindoline derivative could exert anticancer effects by inhibiting a key signaling cascade, such as the Ras/MAPK pathway, which is often hyperactivated in cancer.

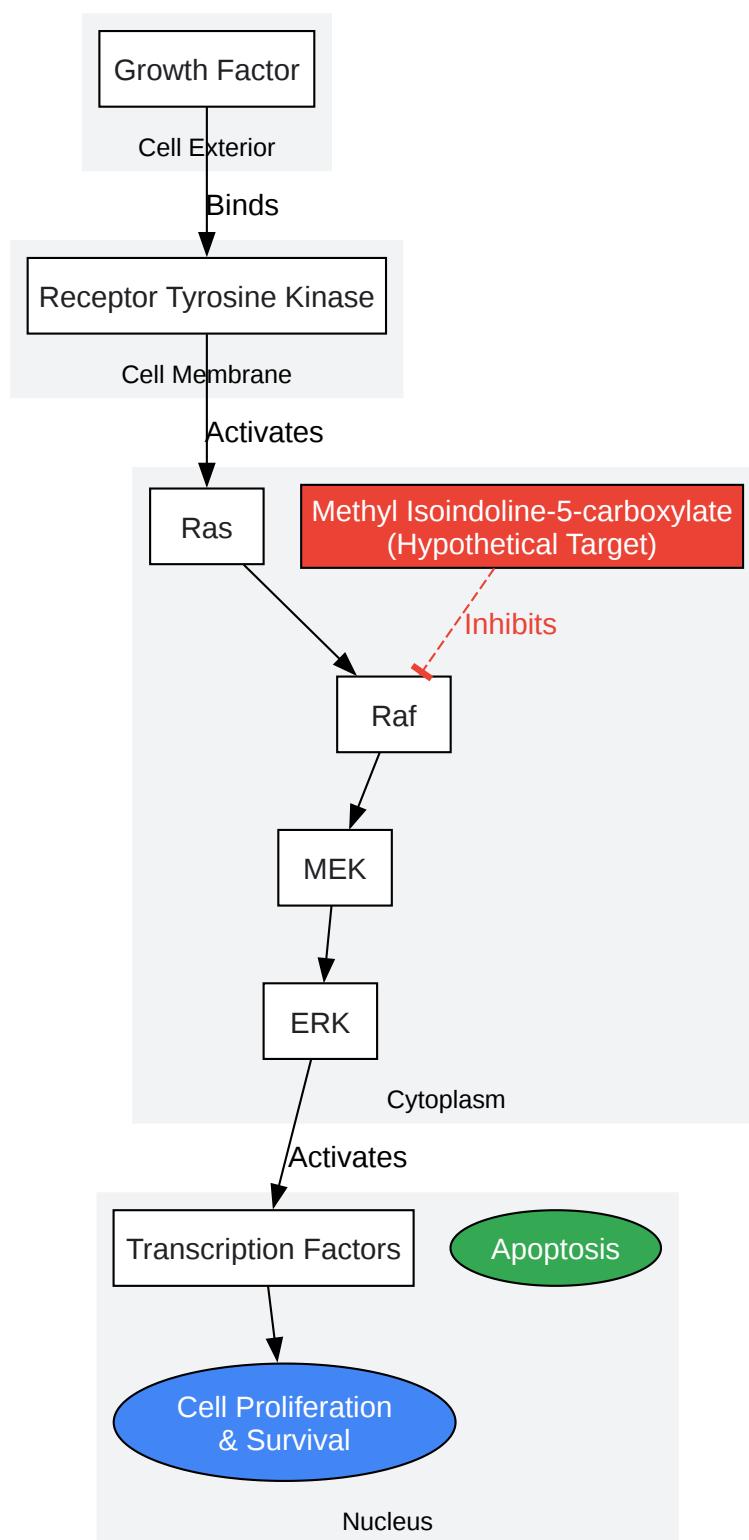


Figure 2: Hypothetical Inhibition of a Pro-Survival Signaling Pathway

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Caption: A potential mechanism of action for an isoindoline compound in cancer therapy.

Conclusion

Methyl isoindoline-5-carboxylate represents a promising scaffold for the development of novel therapeutic agents, particularly in the fields of oncology and inflammation. While specific biological data for this compound is limited, the information available for the broader class of isoindoline derivatives suggests significant potential. This guide provides a foundational resource for researchers interested in exploring the properties of **methyl isoindoline-5-carboxylate**, offering established protocols and a conceptual framework for its investigation. Further research is warranted to elucidate the specific biological activities and mechanisms of action of this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl Isoindoline-5-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1341999#methyl-isoindoline-5-carboxylate-cas-number-and-structure]

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